

# Danielone: A Technical Whitepaper on its Chemical Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: Danielone

Cat. No.: B1198271

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## Abstract

**Danielone**, a naturally occurring phytoalexin, has garnered interest for its notable antifungal properties. This technical document provides a comprehensive overview of the chemical structure of **Danielone**, including its physicochemical and biological properties. Detailed methodologies for its chemical synthesis are presented, alongside spectroscopic data for its characterization. This guide is intended to serve as a core resource for researchers in natural product chemistry, mycology, and drug development.

## Chemical Structure and Identification

**Danielone** is chemically classified as an aromatic ketone. Its structure is characterized by a 2-hydroxy-1-phenylethanone backbone, with a hydroxy group at the 4-position and two methoxy groups at the 3 and 5-positions of the phenyl ring.

Systematic IUPAC Name: 2-hydroxy-1-(4-hydroxy-3,5-dimethoxyphenyl)ethanone<sup>[1]</sup>

Synonyms:  $\alpha$ -Hydroxyacetosyringone, 3',5'-Dimethoxy-4'-hydroxy-(2-hydroxy)acetophenone

Chemical Structure:

Caption: Chemical structure of **Danielone**.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic identifiers for **Danielone** is provided below.

### Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>5</sub>	[2]
Molar Mass	212.201 g·mol <sup>-1</sup>	[2]
CAS Number	90426-22-5	[2]
Melting Point	145 °C	PubChem CID 146167
Water Solubility	4.157 x 10 <sup>5</sup> mg/L (estimated at 25 °C)	[1]
Physical Description	Solid	Human Metabolome Database

### Spectroscopic Data

While the original literature reports the use of NMR for structure elucidation, specific chemical shift and coupling constant data were not available in the searched resources. Researchers should refer to the primary literature for detailed spectroscopic information.

### Biological Activity

**Danielone** is a phytoalexin, a class of antimicrobial compounds produced by plants in response to pathogen attack. It was first isolated from papaya fruit (*Carica papaya*) that had been treated with copper salts.

### Antifungal Activity

**Danielone** has demonstrated significant antifungal activity against *Colletotrichum gloeosporioides*, a pathogenic fungus that causes anthracnose disease in papaya.[1][2] Although described as having "high antifungal activity," specific quantitative data such as Minimum Inhibitory Concentration (MIC) or IC<sub>50</sub> values were not available in the reviewed

literature abstracts. For context, other natural compounds have been reported to inhibit *C. gloeosporioides* growth by 95.4% at a concentration of 30  $\mu\text{M}$ .

## Methodologies

### Isolation of Danielone

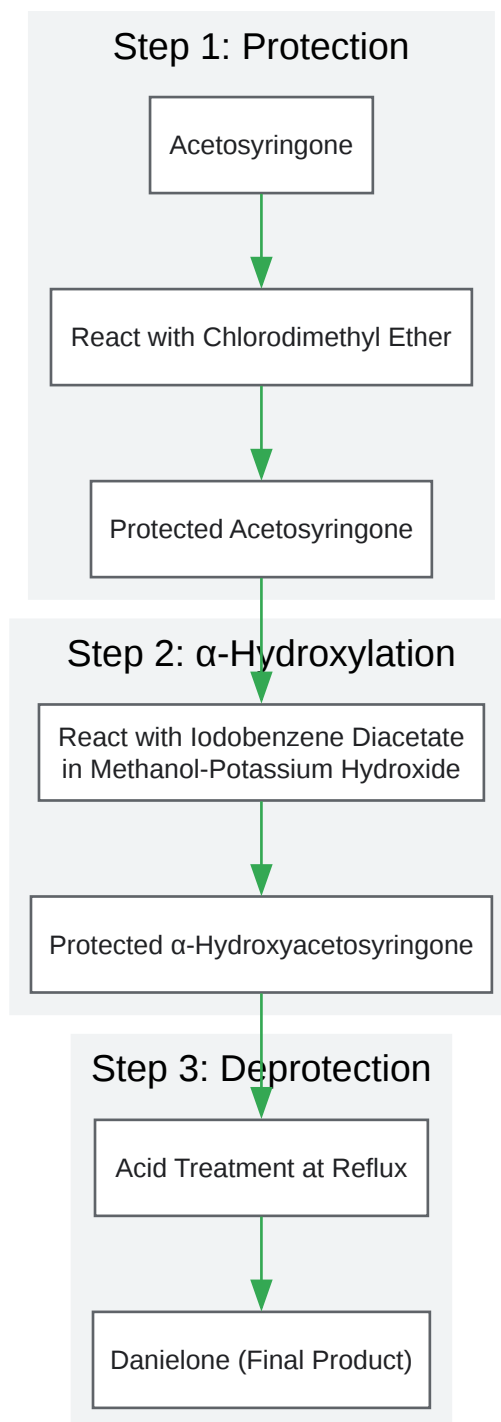
The initial isolation of **Danielone** was achieved by inducing its production in papaya fruit slices through treatment with copper salts. The detailed extraction and purification protocol can be found in the work by Echeverri et al., *Phytochemistry*, 1997.<sup>[1]</sup>

### Chemical Synthesis of Danielone

An efficient, three-step laboratory synthesis of **Danielone** from acetosyringone has been developed. The general workflow is outlined below. For precise reagent quantities, reaction times, and purification techniques, consulting the original publication by Luis and Andrés, *Journal of Chemical Research*, 1999, is recommended.

Experimental Workflow: Synthesis of **Danielone**

## Synthesis of Danielone Workflow

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Caption: A workflow diagram illustrating the three-step synthesis of **Danielone**.

## Conclusion

**Danielone** stands as a significant natural product with established antifungal properties. This document has provided a foundational understanding of its chemical structure, known physicochemical properties, and a reported method for its synthesis. Further research is warranted to fully quantify its biological activity and explore its potential applications in agriculture and medicine. The detailed experimental protocols referenced herein provide a starting point for such investigations.

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## References

- 1. Danielone, a phytoalexin from papaya fruit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Danielone - Wikipedia [en.wikipedia.org]
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